(S)-Menthiafolic Acid: A Technical Guide to Potential Therapeutic Applications

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(S)-Menthiafolic acid*
CAS No.:	*75979-26-9*
Cat. No.:	*B12788632*

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Abstract

(S)-Menthiafolic acid, a naturally occurring monoterpenoid, presents a subject of interest for potential therapeutic exploration. This technical guide synthesizes the currently available information on **(S)-Menthiafolic acid**, focusing on its chemical identity and putative biological activities. While dedicated research on its therapeutic applications is limited, this document outlines its known properties and provides a framework for future investigation into its potential as an anti-inflammatory and antioxidant agent. This guide adheres to a technical format, presenting available data, generalized experimental protocols for its evaluation, and conceptual diagrams to illustrate potential mechanisms and workflows.

Introduction

(S)-Menthiafolic acid, systematically known as (2E,6S)-6-hydroxy-2,6-dimethylocta-2,7-dienoic acid, is a monoterpenoid found in various plant species.[1] Its chemical structure and presence in the plant kingdom suggest the possibility of bioactive properties. Preliminary mentions in scientific literature allude to potential anti-inflammatory and antioxidant activities,

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which are common traits of many plant-derived secondary metabolites. However, in-depth studies to validate and quantify these effects, as well as to elucidate the underlying mechanisms of action, are not extensively available in the public domain.

This guide aims to bridge this knowledge gap by providing a comprehensive overview of what is currently known about **(S)-Menthiafolic acid** and to propose a strategic approach for its systematic evaluation as a potential therapeutic agent.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **(S)-Menthiafolic acid** is fundamental for its study and development as a therapeutic agent.

Property	Value	Source
Molecular Formula	$C_{10}H_{16}O_3$	[1]
Molecular Weight	184.23 g/mol	[1]
IUPAC Name	(2E,6S)-6-hydroxy-2,6-dimethylocta-2,7-dienoic acid	[1]
CAS Number	75979-26-9	[1]
Canonical SMILES	C\C(=C\CC--INVALID-LINK--(C=C)O)\C(=O)O	[1]
Natural Occurrence	Found in Anethum graveolens (dill) and Euterpe oleracea (açaí palm), among other organisms.[1]	

Potential Therapeutic Applications

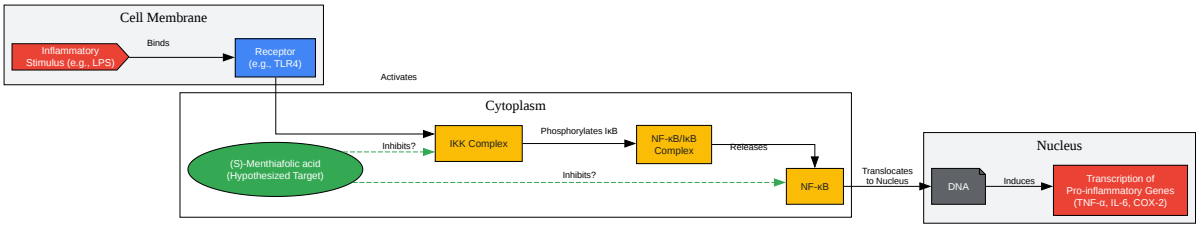
Based on preliminary information and the common biological activities of structurally related natural products, the most promising therapeutic avenues for **(S)-Menthiafolic acid** appear to be in the realms of anti-inflammatory and antioxidant applications.

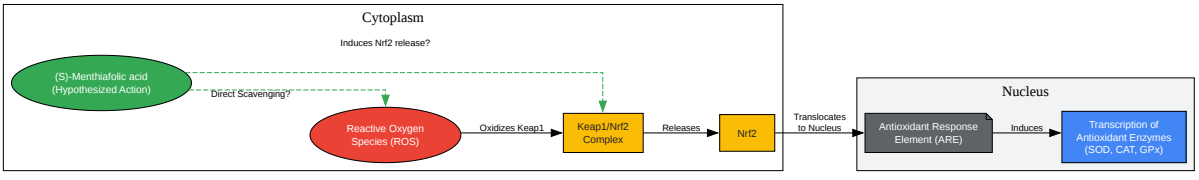
Anti-Inflammatory Potential

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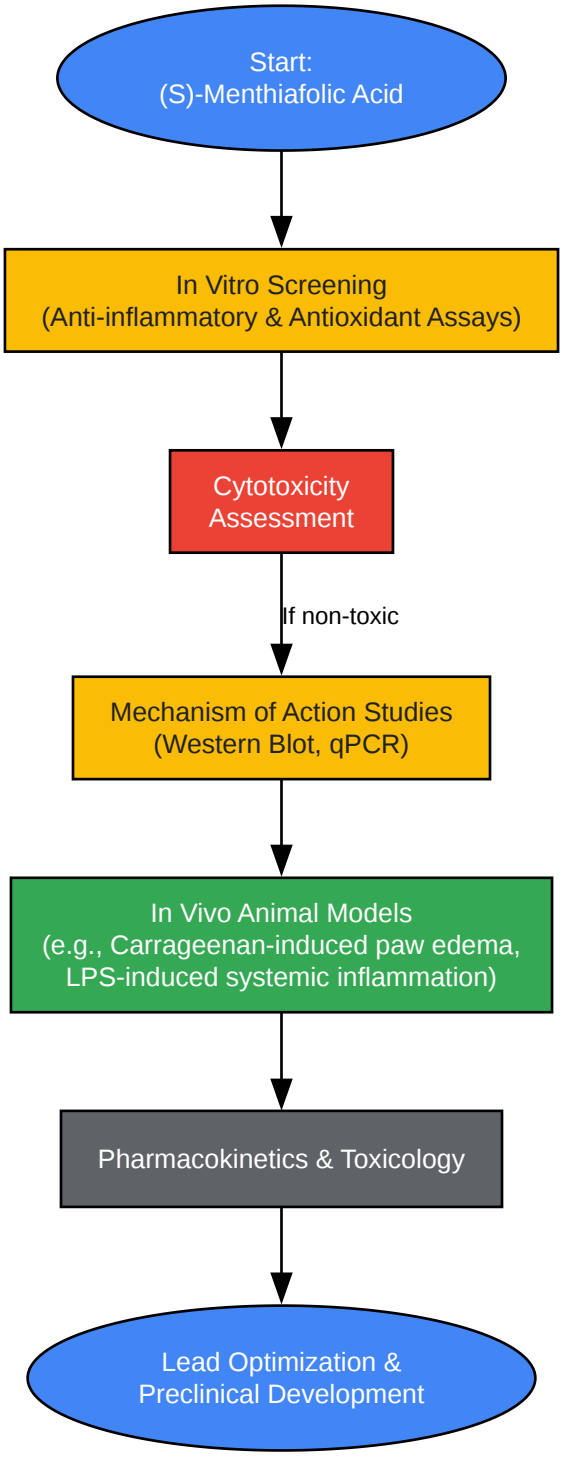
Chronic inflammation is a key pathological feature of numerous diseases, including arthritis, inflammatory bowel disease, and neurodegenerative disorders. Natural products are a rich source of novel anti-inflammatory compounds.

Hypothesized Mechanism of Action: **(S)-Menthiafolic acid** could potentially exert anti-inflammatory effects by inhibiting key inflammatory pathways, such as the nuclear factor-kappa B (NF-κB) and mitogen-activated protein kinase (MAPK) signaling cascades. These pathways regulate the production of pro-inflammatory cytokines (e.g., TNF-α, IL-6, IL-1β) and enzymes (e.g., COX-2, iNOS).





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References

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